

chlorprocaine stability and storage conditions

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Compound Focus: Chlorprocaine

CAS No.: 133-16-4

Cat. No.: S579674

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Stability & Storage Conditions

The table below summarizes the key stability and storage parameters for **Chlorprocaine** Hydrochloride Injection based on the manufacturer's prescribing information [1].

Parameter	Specification
Recommended Storage	20–25°C (68–77°F) [2] [1]
Freezing	Should be avoided [2].
Light Sensitivity	Requires protection from direct sunlight; discolored solutions should not be used [2].
Low Temperature Effect	Crystallization may occur; crystals will redissolve at room temperature. Solutions with undissolved material should not be used [2].

Troubleshooting Common Scenarios

Here are answers to frequently encountered issues regarding the physical state of **chlorprocaine** solutions.

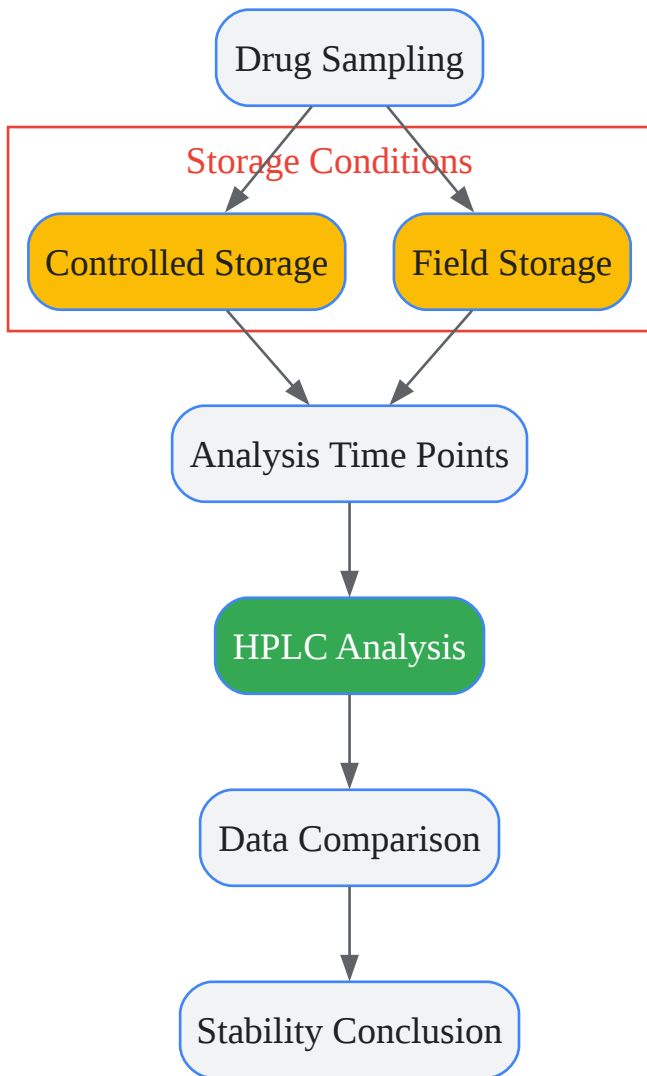
- **Issue: Crystals have formed in the vial.**

- **Cause & Action:** Crystallization can occur if the solution is exposed to low temperatures. This does not necessarily mean the product is degraded. Place the vial at **room temperature (20-25°C)** and allow the crystals to fully redissolve. Do not use the solution if the crystals do not redissolve or if you see any other particulate matter [2].
- **Issue: The solution is discolored.**
 - **Cause & Action:** The solution can become discolored after prolonged exposure to light. **Do not administer** discolored solutions. Always protect the drug from direct sunlight during storage [2].
- **Issue: Determining if a used vial can be stored for later.**
 - **Action: Chlorprocaine** Hydrochloride Injection supplied in single-dose vials contains **no preservative**. You must discard any unused portion remaining in the vial after initial use to avoid potential contamination [1].

Experimental Stability Assessment Protocol

For research purposes beyond the manufacturer's labeled conditions, you can adapt the following methodology, inspired by a stability study on other local anesthetics, to systematically evaluate **chlorprocaine's** stability under various field conditions [3].

The workflow below outlines the key stages of this experimental stability assessment.



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Objective

To determine the stability of **chloroprocaine** hydrochloride when stored under defined stress conditions (e.g., temperature variations) over a specific period.

Materials

- **Test Formulation:** Multiple vials of **chloroprocaine** hydrochloride injection from a single lot.
- **Control Formulation:** Vials from the same lot stored under manufacturer-recommended conditions (20-25°C, protected from light).

- **Equipment:**

- **Temperature Data Loggers:** To record temperature at regular intervals (e.g., every 15 minutes) in the storage environments [3].
- **High-Performance Liquid Chromatography (HPLC) System:** For quantitative analysis of drug concentration [3].
- **Analytical Balance.**

Methodology

- **Storage:**

- **Control Group:** Store control vials in a laboratory under recommended conditions (20-25°C, dark).
- **Test Group:** Place test vials in the experimental environments you wish to evaluate (e.g., ambulances, variable-temperature chambers). The cited study exposed drugs to temperatures up to 40°C for extended periods and spikes of up to 51.7°C [3].

- **Sampling:** Withdraw samples from both control and test vials at predetermined time points (e.g., days 0, 5, 10, 15, 30, and 45) [3].

- **Analysis:**

- **Sample Preparation:** Dilute samples as necessary for HPLC analysis.
- **HPLC Analysis:** Use a validated HPLC method to determine **chloroprocaine** concentration. Construct a 5-point standard curve using analytical-grade **chloroprocaine** for quantification [3].
- **Data Analysis:** Compare the concentration of **chloroprocaine** in test samples against the control samples. A drop in concentration of less than 5-10% is often considered acceptable for stability in a research context.

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References

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2. Chloroprocaine Hydrochloride Monograph for Professionals [drugs.com]
3. Stability of advanced life support drugs in the field [pubmed.ncbi.nlm.nih.gov]

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